

8-Bromo-cAMP: A Technical Guide for PKA Activation in Research

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Compound of Interest

Compound Name: 8-bromo-cAMP

Cat. No.: B161051

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

8-Bromoadenosine-3',5'-cyclic monophosphate (**8-bromo-cAMP**) is a widely utilized analog of the endogenous second messenger, cyclic adenosine monophosphate (cAMP).^{[1][2]} Its utility in research stems from two key properties: enhanced cell permeability compared to cAMP and increased resistance to degradation by phosphodiesterases (PDEs), the enzymes that normally hydrolyze cAMP.^{[1][2][3]} These characteristics allow **8-bromo-cAMP** to effectively and persistently elevate intracellular cAMP signaling, making it a reliable tool for activating cAMP-dependent pathways. Its primary target is Protein Kinase A (PKA), a central enzyme in numerous cellular processes. This document provides a comprehensive technical overview of **8-bromo-cAMP**, including its mechanism of action, quantitative data, experimental protocols, and applications as a PKA activator.

Chemical and Physical Properties

8-bromo-cAMP is typically supplied as a sodium salt, which is a stable, lyophilized powder. Its chemical structure features a bromine atom at the 8th position of the adenine ring, which contributes to its increased lipophilicity and resistance to enzymatic degradation.

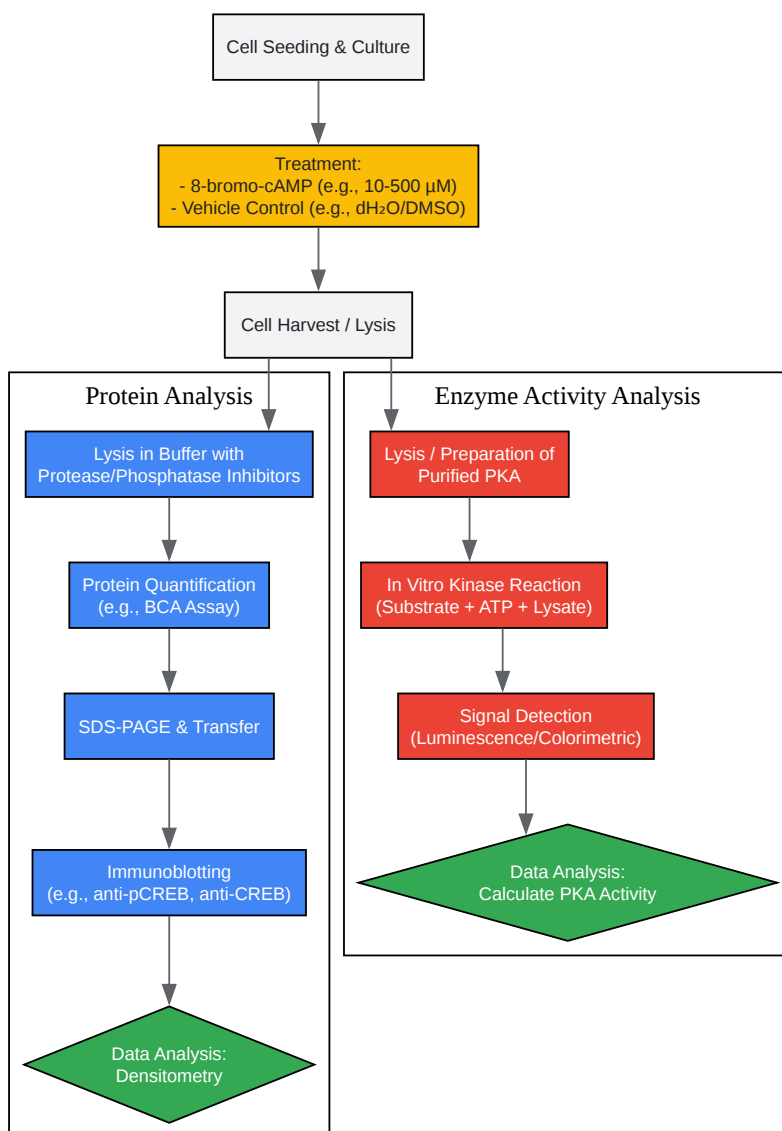
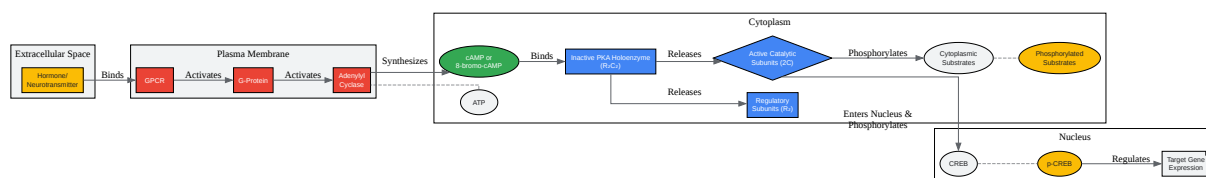
Property	Value	Reference(s)
IUPAC Name	8-Bromoadenosine-3',5'-cyclic monophosphate sodium salt	
Synonyms	8-Br-cAMP, 8-Br-Camp	
CAS Number	76939-46-3 (for sodium salt)	
Molecular Formula	C ₁₀ H ₁₀ BrN ₅ NaO ₆ P	
Molecular Weight	430.08 g/mol	
Purity	Typically >99% by HPLC	
Appearance	Solid	
Solubility	Soluble in water (up to 100 mM) and DMSO (up to 128 mM). Insoluble in Ethanol.	
Storage (Solid)	Store at -20°C for long-term stability (up to 3 years). The compound is reported to be light-sensitive.	
Storage (Solutions)	Aliquot and store at -20°C (1 month) or -80°C (1 year) to avoid repeated freeze-thaw cycles.	

Mechanism of Action and Signaling Pathway

The Canonical PKA Signaling Pathway

Protein Kinase A (PKA) is a serine/threonine kinase that acts as a primary effector of cAMP signaling in eukaryotic cells. In its inactive state, PKA exists as a tetrameric holoenzyme composed of two regulatory (R) subunits and two catalytic (C) subunits. The R subunits contain pseudosubstrate sequences that bind to the active sites of the C subunits, keeping them inhibited.

The activation cascade is initiated by extracellular signals (e.g., hormones, neurotransmitters) binding to G-protein-coupled receptors (GPCRs). This triggers the activation of adenylyl cyclase, which synthesizes cAMP from ATP. The binding of two cAMP molecules to each R subunit induces a conformational change, leading to the dissociation of the active C subunits. These freed C subunits can then phosphorylate a wide array of downstream substrate proteins in the cytoplasm and nucleus, thereby regulating processes such as gene expression, metabolism, and cell growth.



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References

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- 2. 8-Bromo-cAMP sodium salt | 8-Br-Camp | PKA activator | TargetMol [targetmol.com]
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